

An In-depth Technical Guide to the Physical Properties of N,N-Dimethylpivalamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylpivalamide*

CAS No.: 24331-71-3

Cat. No.: B1295279

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethylpivalamide, also known as N,N,2,2-Tetramethylpropanamide, is a tertiary amide derivative of pivalic acid. Its chemical structure, featuring a bulky tert-butyl group adjacent to the amide functionality, imparts specific steric and electronic properties that make it a subject of interest in organic synthesis and medicinal chemistry. A thorough understanding of its physical properties is fundamental for its application in reaction kinetics, formulation development, and as a reference compound in material science. This guide provides a summary of the available physical property data for **N,N-Dimethylpivalamide** and details the standard experimental protocols for their determination.

Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **N,N-Dimethylpivalamide** is presented below.

Property	Value	Source
Chemical Name	N,N-Dimethylpivalamide	-
Synonyms	N,N,2,2-Tetramethylpropanamide	[1]
CAS Number	24331-71-3	[1]
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[2]
Appearance	Data not readily available	-
Melting Point	Data not readily available	-
Boiling Point	75-76 °C (at 0.020 atm)	[3]
Density	Data not readily available	-
Solubility	Data not readily available	-

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a chemical substance like **N,N-Dimethylpivalamide**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath with a thermometer or an electronic temperature sensor. The

sample should be positioned adjacent to the temperature sensor to ensure accurate measurement.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample has turned into a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Equilibrium:** The temperature will stabilize when the vapor is in equilibrium with the boiling liquid.
- **Measurement:** This stable temperature is recorded as the boiling point. It is crucial to also record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Methodology: Capillary Method (for small quantities)

- **Sample Preparation:** A small amount of the liquid (a few drops) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Heating:** The test tube is attached to a thermometer and heated in a water or oil bath.

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.
- Measurement: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically measured using a pycnometer or a graduated cylinder and a balance.

Methodology: Using a Graduated Cylinder and Balance

- Mass of Empty Cylinder: An empty, dry graduated cylinder is weighed on an analytical balance, and its mass is recorded.
- Volume of Liquid: A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Cylinder and Liquid: The graduated cylinder containing the liquid is reweighed, and the total mass is recorded.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the total mass. The density is then calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Shake-Flask Method

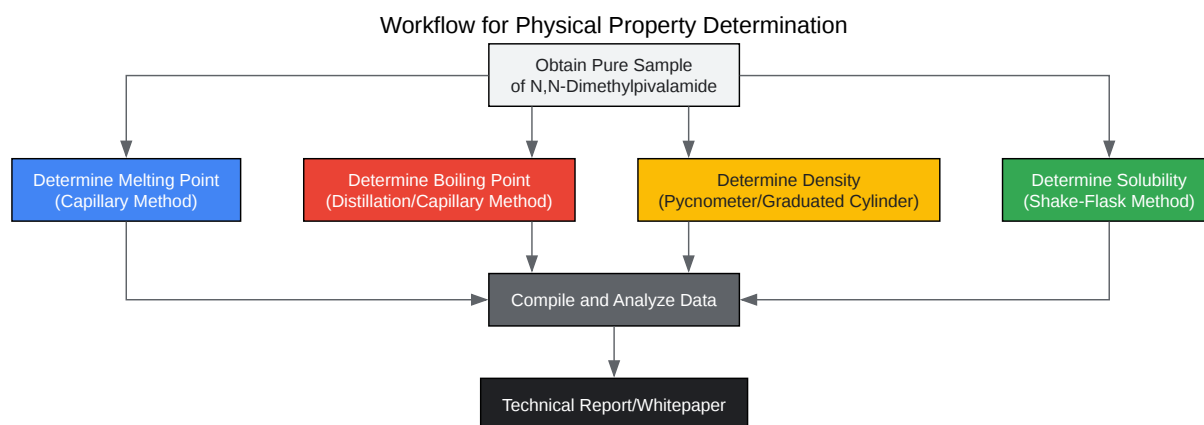
- Preparation of Saturated Solution: An excess amount of the solute (**N,N-Dimethylpivalamide**) is added to a known volume of the solvent in a flask.

- **Equilibration:** The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature for an extended period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The solution is then allowed to stand undisturbed at the same constant temperature to allow the undissolved solid to settle.
- **Sampling and Analysis:** A sample of the supernatant (the clear saturated solution) is carefully withdrawn, often using a filtered syringe to avoid transferring any solid particles.
- **Quantification:** The concentration of the solute in the sample is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation. The solubility is then expressed as mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g). This process is repeated for various solvents of interest.

Visualizations

Experimental Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a chemical compound.

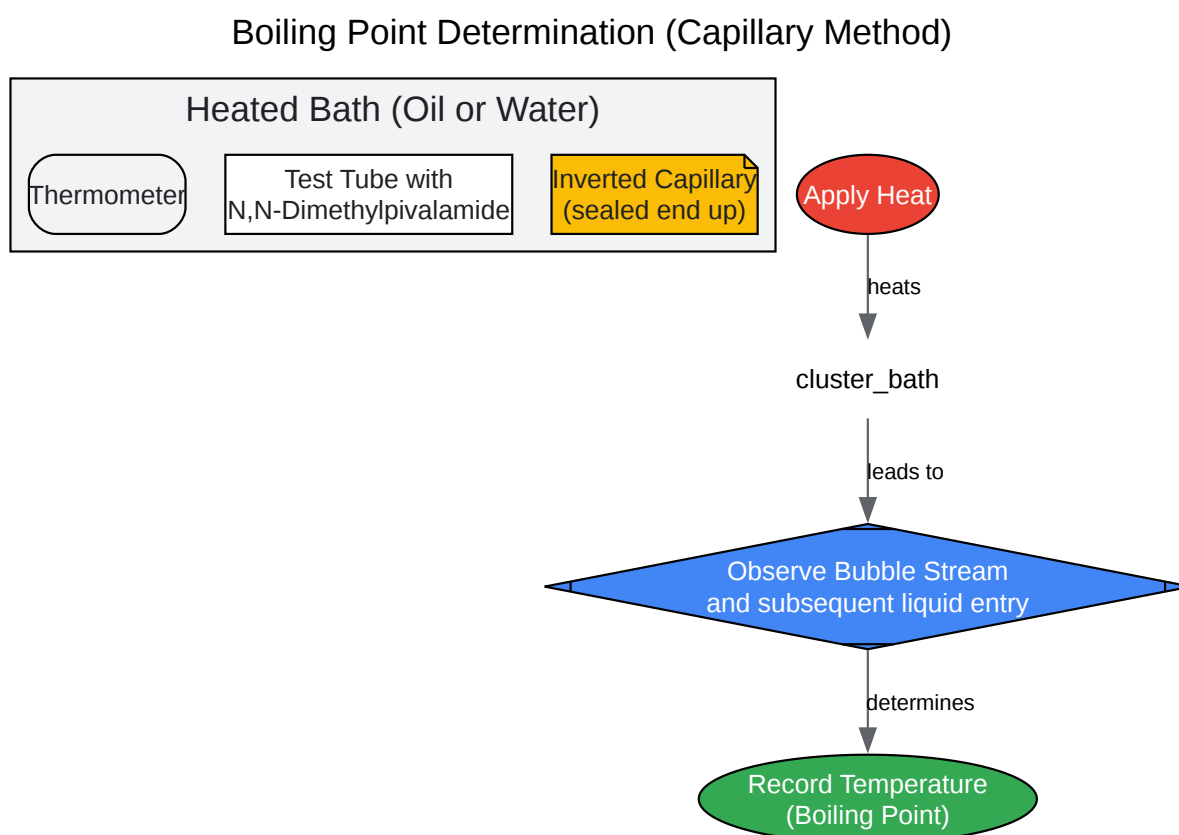


[Click to download full resolution via product page](#)

Caption: A logical workflow for the characterization of key physical properties.

Schematic for Boiling Point Determination by Capillary Method

This diagram illustrates the setup for determining the boiling point of a liquid using the capillary method, which is suitable for small sample volumes.



[Click to download full resolution via product page](#)

Caption: Setup for determining boiling point using the capillary method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Dimethylpivalamide [webbook.nist.gov]
- 2. N,N-Dimethylpivalamide (CAS 24331-71-3) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. N,N-Dimethylpivalamide [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N,N-Dimethylpivalamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295279/docs#an-in-depth-technical-guide-to-the-physical-properties-of-n-n-dimethylpivalamide\]](https://www.benchchem.com/product/b1295279/docs#an-in-depth-technical-guide-to-the-physical-properties-of-n-n-dimethylpivalamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)